

Boc-L-Valine chemical properties and structure

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Compound of Interest

Compound Name: *Boc-L-Valine*

Cat. No.: *B558185*

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An In-depth Technical Guide to **Boc-L-Valine**: Chemical Properties and Structure

Abstract

N-tert-butoxycarbonyl-L-valine (**Boc-L-Valine**) is a pivotal amino acid derivative extensively utilized in the fields of peptide synthesis and pharmaceutical research.^[1] The introduction of the tert-butoxycarbonyl (Boc) protecting group to the alpha-amino function of L-valine enhances its stability and solubility, making it an ideal building block for the synthesis of complex peptides and bioactive molecules.^[1] This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **Boc-L-Valine**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Identifiers

The structure of **Boc-L-Valine** consists of the amino acid L-valine with its amino group protected by a tert-butoxycarbonyl group. This protection is crucial for preventing unwanted reactions during peptide bond formation.^[2]

Identifier	Value
IUPAC Name	(2S)-3-methyl-2-[(2-methylpropan-2-yl)oxycarbonylamino]butanoic acid[3]
Synonyms	N-(tert-Butoxycarbonyl)-L-valine, Boc-Val-OH[4]
CAS Number	13734-41-3
Molecular Formula	C ₁₀ H ₁₉ NO ₄
Molecular Weight	217.26 g/mol
SMILES String	CC(C)--INVALID-LINK--NC(=O)OC(C)(C)C
InChI Key	SZXBQTSZISFIAO-ZETCQYMHSA-N

Physicochemical Properties

The physical and chemical properties of **Boc-L-Valine** are critical for its handling, storage, and application in synthesis.

Property	Value
Appearance	White to off-white powder or crystalline solid
Melting Point	77-80 °C
Boiling Point	341.8 ± 25.0 °C at 760 mmHg
Density	1.1 ± 0.1 g/cm ³
Solubility	Freely soluble in ethanol, ether, chloroform, DMF, DMSO, and Methanol; slightly soluble in water.
Optical Rotation	[α] ²⁰ /D = -5.8 to -6.8° (c=1 in Acetic Acid)
Storage	0 - 8 °C, Sealed in a dry, dark place

Applications in Research and Drug Development

Boc-L-Valine is a cornerstone in modern organic synthesis and pharmaceutical development.

- **Peptide Synthesis:** Its most prominent application is as a protected amino acid monomer in both solid-phase and solution-phase peptide synthesis. The Boc group prevents the amino group from participating in undesired reactions, allowing for the controlled, sequential addition of amino acids to a growing peptide chain. The protecting group is stable under various conditions but can be selectively removed using mild acidic conditions.
- **Pharmaceutical Development:** It serves as a crucial intermediate for a range of pharmaceuticals. Notably, it is a key starting material in the synthesis of Valacyclovir, an antiviral medication. Its incorporation into peptide-based drugs can enhance efficacy and reduce side effects.
- **Asymmetric Synthesis:** **Boc-L-Valine** is also employed as a chiral auxiliary, leveraging its inherent chirality to guide the stereoselective formation of new chemical entities.

Experimental Protocols

Synthesis of Boc-L-Valine

A standard method for the synthesis of **Boc-L-Valine** involves the reaction of L-valine with di-tert-butyl dicarbonate (Boc anhydride) or N-tert-butoxycarbonyl chloride in the presence of a base.

Materials:

- L-valine
- Di-tert-butyl dicarbonate ((Boc)₂O)
- Sodium hydroxide (NaOH)
- Tetrahydrofuran (THF)
- Ethyl acetate
- 0.5 M Citric acid solution

- Sodium sulfate (Na_2SO_4)
- Petroleum ether

Procedure:

- **Dissolution:** Dissolve 29 g of L-valine in 250 ml of 1N aqueous NaOH. Adjust the total volume to 400 ml with water.
- **Solvent Addition:** Add 150 ml of tetrahydrofuran (THF) to the solution.
- **Reaction:** While stirring vigorously at 10°C , add 100 ml of Boc-Cl in five equal portions at ten-minute intervals. After each addition, add 2N aqueous NaOH to maintain a pH of 8-9. Alternatively, $(\text{Boc})_2\text{O}$ can be used.
- **Extraction (1):** After two hours, extract the reaction mixture with diethyl ether to remove unreacted reagents.
- **Acidification:** Acidify the aqueous layer with a 0.5 M aqueous citric acid solution, which will cause an oily substance (the product) to precipitate.
- **Extraction (2):** Extract the precipitate with ethyl acetate.
- **Washing and Drying:** Wash the ethyl acetate extract with a small amount of water and dry it over anhydrous sodium sulfate (Na_2SO_4).
- **Crystallization:** Concentrate the dried extract under reduced pressure. Add petroleum ether to the concentrate and allow it to stand in a refrigerator to induce crystallization.
- **Isolation:** Filter the resulting crystals and dry them to obtain pure **Boc-L-Valine**. The expected yield is approximately 55%.

Purity Analysis by Liquid-Solid Chromatography

This method is used to determine the purity of **Boc-L-Valine** and quantify impurities, such as Boc-alanine.

Instrumentation & Conditions:

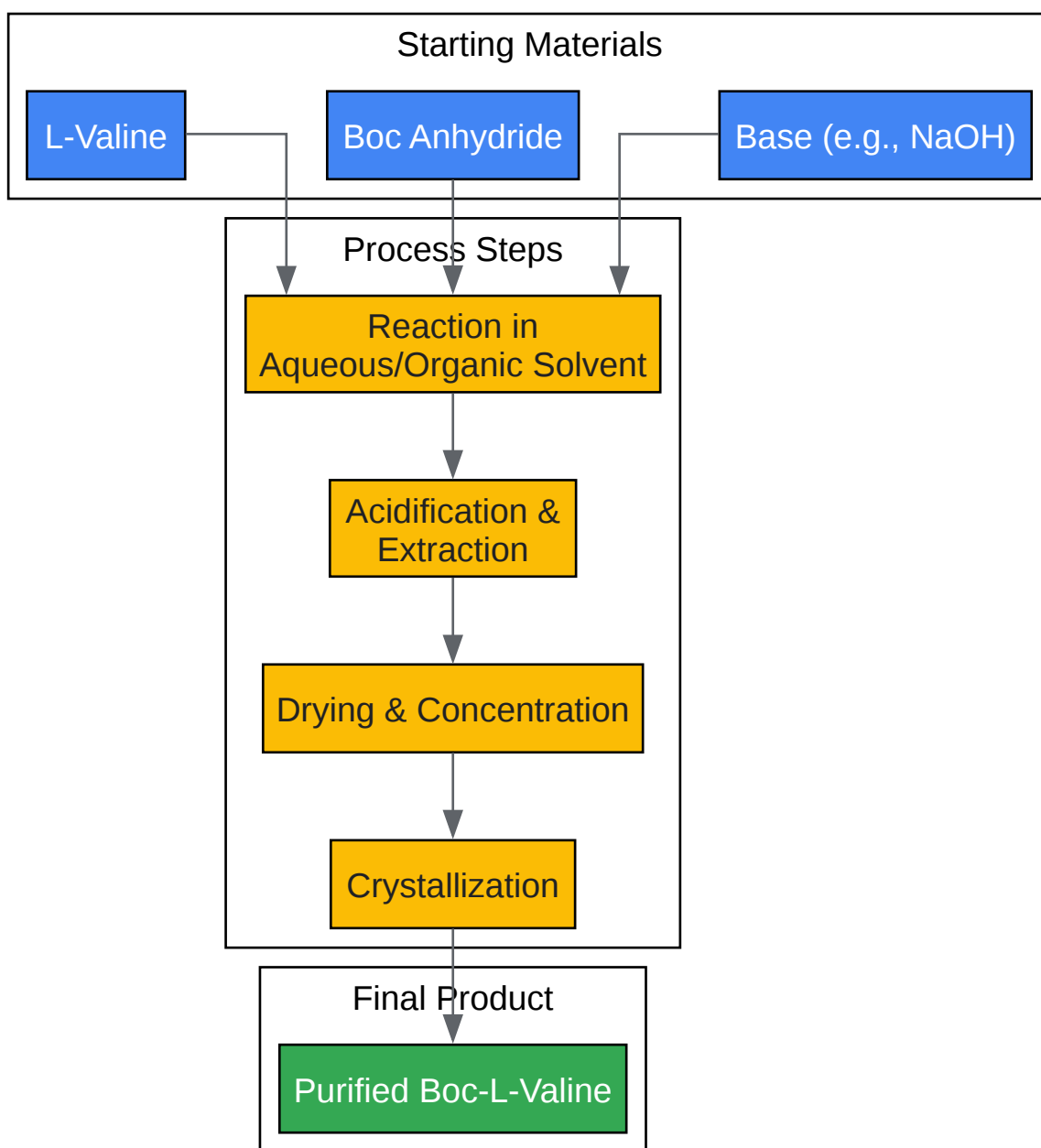
- Column: Inertsil ODS-3V 5 μ m, 150 x 4.6 mm
- Mobile Phase (Eluent): 73% of 0.05% phosphoric acid in water and 27% acetonitrile
- Flow Rate: 1.0 mL/min
- Column Temperature: 25°C
- Detector: UV at 210 nm
- Injection Volume: 50 μ L

Procedure:

- Standard Preparation: Prepare a system suitability solution containing a known concentration of **Boc-L-Valine** (e.g., 15 mg/mL) and any potential impurities like Boc-alanine (e.g., 0.15 mg/mL) in the eluent.
- Sample Preparation: Prepare a sample solution of the synthesized **Boc-L-Valine** at a concentration of 15 mg/mL in the eluent.
- Chromatography: Inject the standard and sample solutions onto the column and record the chromatograms.
- Analysis: Compare the retention times of the peaks in the sample chromatogram with those of the standard to identify **Boc-L-Valine** and impurities. Calculate the area percentage of any impurity peaks to determine the purity of the sample.

Visualizations

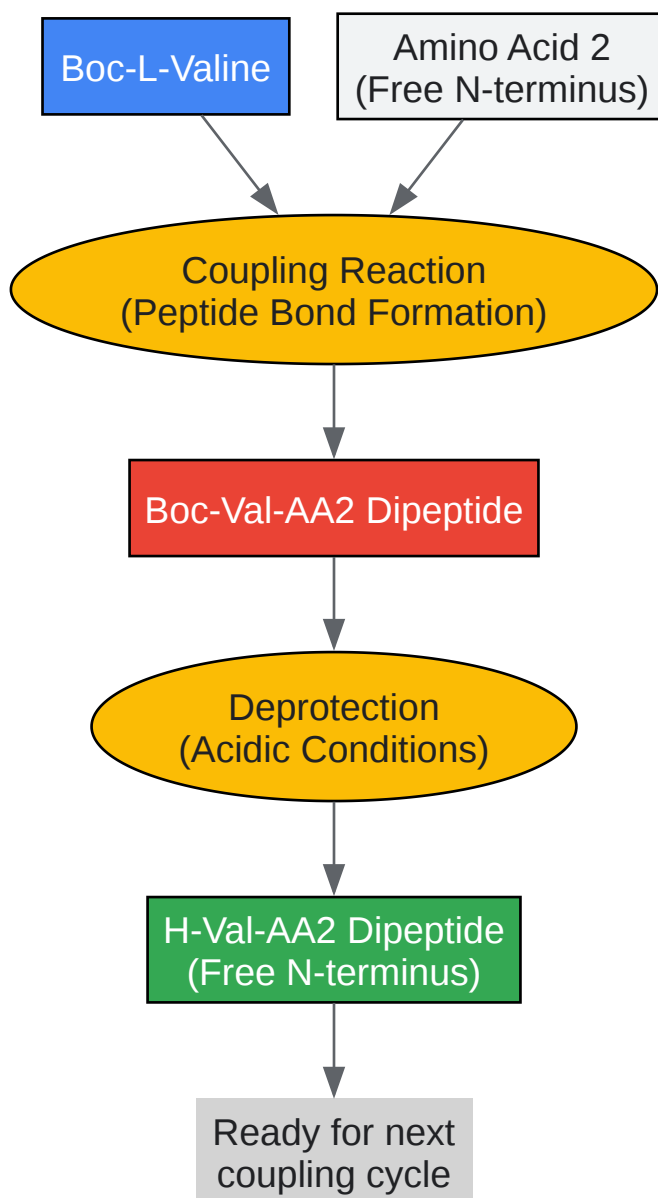
Logical Workflow for Boc-L-Valine Synthesis



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Caption: General workflow for the synthesis of **Boc-L-Valine**.

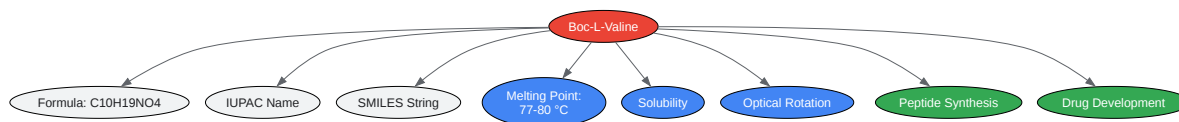
Role of Boc-L-Valine in Peptide Synthesis



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Caption: Role of Boc protection in a peptide synthesis cycle.

Relationship of Boc-L-Valine Core to its Properties



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Caption: Core chemical entity and its associated properties.

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